

A Comparative Structural Analysis of Hydrated vs. Anhydrous Neodymium Nitrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Neodymium;nitrate*

Cat. No.: *B15791771*

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A detailed examination of the structural differences between hydrated and anhydrous neodymium nitrate reveals significant changes in coordination, crystal lattice, and stability, driven by the presence or absence of water molecules. While the hydrated form, neodymium nitrate hexahydrate, has been well-characterized, the anhydrous counterpart has proven more elusive to isolate and structurally define in its pure, unsolvated state.

This guide provides a comprehensive comparison of the structural properties of hydrated and anhydrous neodymium nitrate, drawing upon available experimental data. It is intended for researchers, scientists, and drug development professionals who utilize these compounds in their work.

Key Structural Differences at a Glance

Property	Hydrated Neodymium Nitrate ($\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)	Anhydrous Neodymium Nitrate ($\text{Nd}(\text{NO}_3)_3$)
Formula	$\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	$\text{Nd}(\text{NO}_3)_3$
Molar Mass	438.34 g/mol [1]	330.25 g/mol [1]
Crystal System	Triclinic[1][2]	Not definitively determined for the pure, unsolvated form.
Lattice Parameters	$a = 9.307 \text{ \AA}$, $b = 11.747 \text{ \AA}$, $c = 6.776 \text{ \AA}$, $\alpha = 91.11^\circ$, $\beta = 112.24^\circ$, $\gamma = 109.15^\circ$ [1][2]	Not available for the pure, unsolvated form.
Coordination Environment of Nd^{3+}	The Nd^{3+} ion is coordinated by oxygen atoms from both water molecules and nitrate groups.	The Nd^{3+} ion is coordinated solely by oxygen atoms from the nitrate groups.
Stability	Stable under ambient conditions.	Highly hygroscopic and readily absorbs moisture from the air to form hydrates.[2]

Crystal Structure Analysis

Hydrated Neodymium Nitrate ($\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)

The crystal structure of neodymium nitrate hexahydrate has been determined by single-crystal X-ray diffraction. It crystallizes in the triclinic space group P-1.[1][2] In this structure, the neodymium(III) ion is at the center of a coordination sphere composed of oxygen atoms from both the nitrate anions and water molecules. The presence of water molecules in the crystal lattice plays a crucial role in stabilizing the structure through hydrogen bonding.

Anhydrous Neodymium Nitrate ($\text{Nd}(\text{NO}_3)_3$)

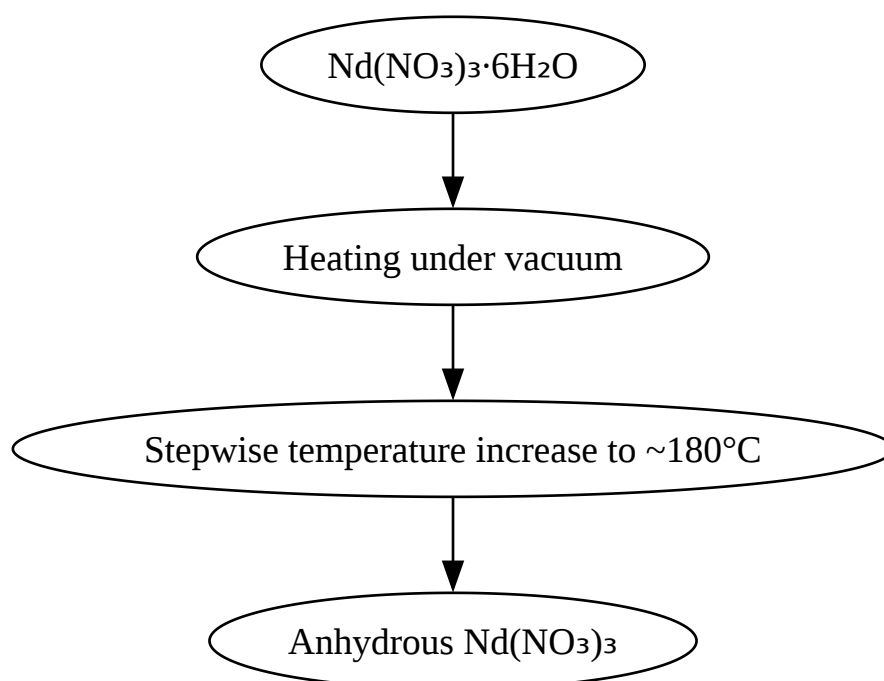
Obtaining a definitive crystal structure of pure, unsolvated anhydrous neodymium nitrate has been challenging due to its extreme hygroscopicity. While the synthesis of anhydrous neodymium nitrate solvates (e.g., with tetrahydrofuran) has been reported, the crystal structure of the pure compound is not readily available in crystallographic databases.

However, insights into the coordination environment of the Nd^{3+} ion in an anhydrous state can be gleaned from the crystal structure of complexes containing anhydrous neodymium nitrate anions. For instance, in the complex salt $[\text{P}(\text{C}_4\text{H}_9)_4]_3[\text{Nd}(\text{NO}_3)_6]$, the neodymium ion is coordinated by six bidentate nitrate ligands, resulting in a coordination number of 12. This suggests that in the absence of water, the nitrate ions will directly and fully coordinate to the neodymium center.

Experimental Protocols

Synthesis of Anhydrous Neodymium Nitrate

A common method for preparing anhydrous neodymium nitrate is through the careful dehydration of its hydrated salt.



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Caption: General workflow for powder X-ray diffraction analysis.

Powder XRD Protocol:

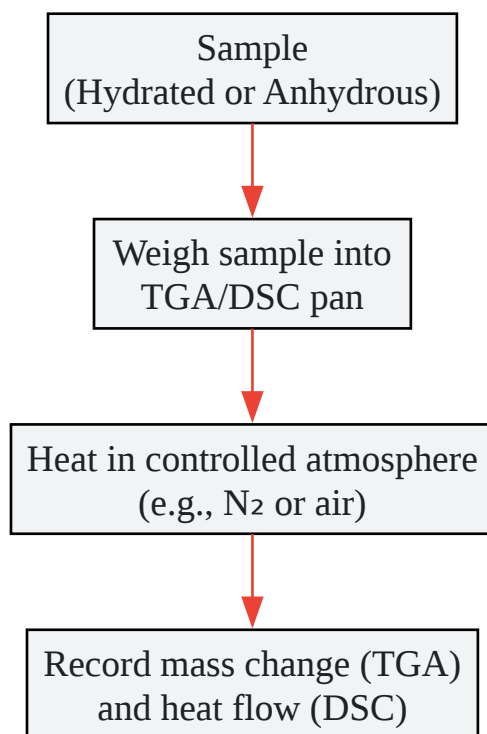
- Sample Preparation:

- For hydrated neodymium nitrate, a small amount of the crystalline solid is gently ground to a fine powder using a mortar and pestle.
- For the highly hygroscopic anhydrous neodymium nitrate, sample preparation must be performed in a dry, inert atmosphere (e.g., inside a glovebox). The sample is similarly ground to a fine powder.
- **Sample Mounting:** The powdered sample is packed into a sample holder. Care should be taken to create a flat, smooth surface to minimize preferred orientation effects. For the anhydrous sample, the holder should be sealed with an X-ray transparent dome or film to prevent atmospheric exposure during data collection.
- **Data Collection:** A powder X-ray diffraction pattern is collected using a diffractometer, typically with Cu K α radiation. A common experimental setup involves a θ -2 θ scan over a desired angular range (e.g., 5-70° 2 θ).
- **Data Analysis:** The resulting diffraction pattern is analyzed to identify the crystalline phases present by comparison to crystallographic databases. For known structures, the lattice parameters can be refined. For unknown structures, the data can be used for structure solution and refinement.

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal stability and decomposition behavior of the hydrated and anhydrous forms.

Experimental Workflow: Thermal Analysis



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Caption: Workflow for TGA/DSC analysis.

TGA/DSC Protocol:

- **Sample Preparation:** A small, accurately weighed amount of the sample (typically 5-10 mg) is placed in an appropriate TGA/DSC pan (e.g., alumina or platinum). For the anhydrous sample, this must be done in an inert atmosphere.
- **Analysis:** The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min) over a specified temperature range.
- **Data Interpretation:** The TGA curve shows mass loss as a function of temperature, indicating dehydration and decomposition events. The DSC curve shows endothermic and exothermic processes, such as melting, dehydration, and decomposition. The thermal decomposition of neodymium nitrate hexahydrate is a multi-step process involving the loss of water molecules followed by the decomposition of the nitrate to form neodymium oxide. [3]

Conclusion

The presence of water of hydration profoundly influences the crystal structure and properties of neodymium nitrate. The hydrated form is a stable, well-defined crystalline solid, while the anhydrous form is highly reactive and difficult to characterize in its pure state. The structural comparison highlights the critical role of water in the solid-state chemistry of lanthanide salts. Further research to obtain the definitive crystal structure of anhydrous neodymium nitrate would be invaluable for a complete understanding of its properties and for advancing its applications in materials science and catalysis.

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